

safe handling and storage of Strontium-85 in the lab

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Compound of Interest

Compound Name: Strontium-85

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An In-depth Technical Guide to the Safe Handling and Storage of **Strontium-85** in the Laboratory

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core principles and practices for the safe handling and storage of **Strontium-85** (Sr-85) in a laboratory environment. Adherence to these guidelines is critical for minimizing radiation exposure and ensuring a safe working environment for all personnel.

Radiological Properties of Strontium-85

Strontium-85 is a radioisotope of strontium that finds application in medical imaging and biomedical research, particularly in studies of bone formation and metabolism.^[1]

Understanding its radiological characteristics is fundamental to implementing appropriate safety protocols.

Table 1: Radiological Data for **Strontium-85**

Property	Value
Half-Life	64.849 days[2][3]
Decay Mode	Electron Capture (EC) to Rubidium-85 (100%) [1][3]
Primary Emissions	Gamma (γ) and X-rays
Gamma Energy	514.01 keV (98.4% intensity)[4]
Specific Activity	> 370 MBq/mg (> 10 mCi/mg)[2]
Chemical Form	Typically Strontium (Sr ²⁺) chloride in 0.1 N HCl[2]

General Laboratory Safety and Handling Protocols

A proactive approach to radiation safety, centered on the principle of ALARA (As Low As Reasonably Achievable), is paramount when working with Sr-85.[5] This involves minimizing exposure time, maximizing distance from the source, and using appropriate shielding.

Personal Protective Equipment (PPE)

The minimum required PPE when handling unsealed sources of Sr-85 includes disposable gloves, a lab coat, and safety glasses.[5] All PPE should be donned before work and removed and discarded as potentially contaminated before leaving the work area.[5]

Table 2: Recommended Personal Protective Equipment for Handling **Strontium-85**

PPE Item	Specification	Purpose
Gloves	Disposable, appropriate for chemical and radiological hazards. Butyl rubber is a recommended material.[6]	To prevent skin contamination. [5]
Lab Coat	Standard laboratory coat.	To protect clothing and skin from contamination.[7]
Eye Protection	Safety glasses or chemical splash goggles with side shields.[6][8]	To prevent eye irritation from splashes or particles.[7]
Dosimetry	Personnel dosimeters as required by institutional policy.	To monitor occupational radiation dose.

Shielding

Due to the gamma emission of Sr-85, shielding is a critical component of dose reduction.

- Lead Shielding: It is recommended to store and handle Sr-85 behind 0.7 cm of lead.[5]
- Container Shielding: Waste containers and sources should be shielded to maintain the dose rate in accessible areas as low as reasonably achievable.[5][9]

Contamination Control

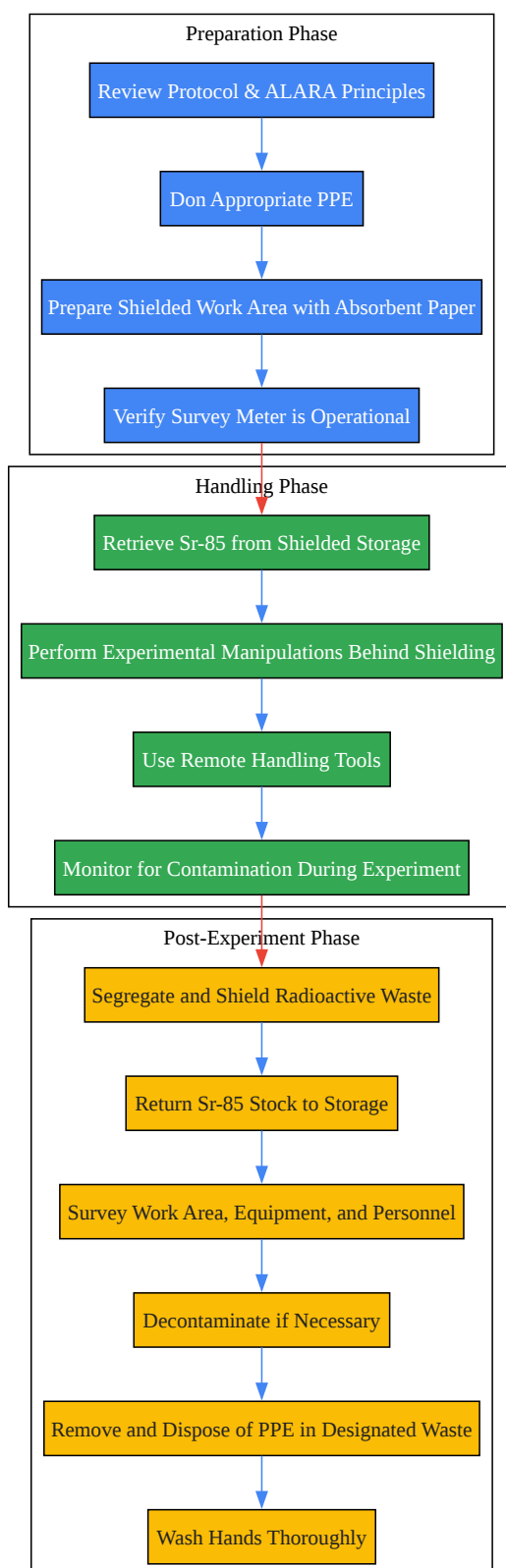
Proactive measures to prevent the spread of contamination are essential.

- Work Area Preparation: Cover all lab benches where Sr-85 is handled with plastic-backed absorbent paper, which should be changed as needed.[5]
- Containment: Handle radioactive solutions in trays large enough to contain the material in the event of a spill.[5]
- Monitoring: A calibrated and operational survey meter must be present and turned on in the work area whenever Sr-85 is handled to immediately detect contamination.[5] Regular lab surveys (monthly and after experiments) should be performed and documented.[5]

- Hygiene: Never eat, drink, smoke, handle contact lenses, or apply cosmetics in the laboratory.^{[5][7][9]} Wash hands thoroughly after handling radioactive materials.^{[7][9]}

Experimental Workflow for Handling Strontium-85

The following diagram outlines a typical workflow for a laboratory experiment involving Sr-85, incorporating key safety checkpoints.



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Caption: General experimental workflow for handling **Strontium-85**.

Storage and Waste Management

Proper storage and disposal of Sr-85 are regulated and crucial for safety and compliance.

Storage

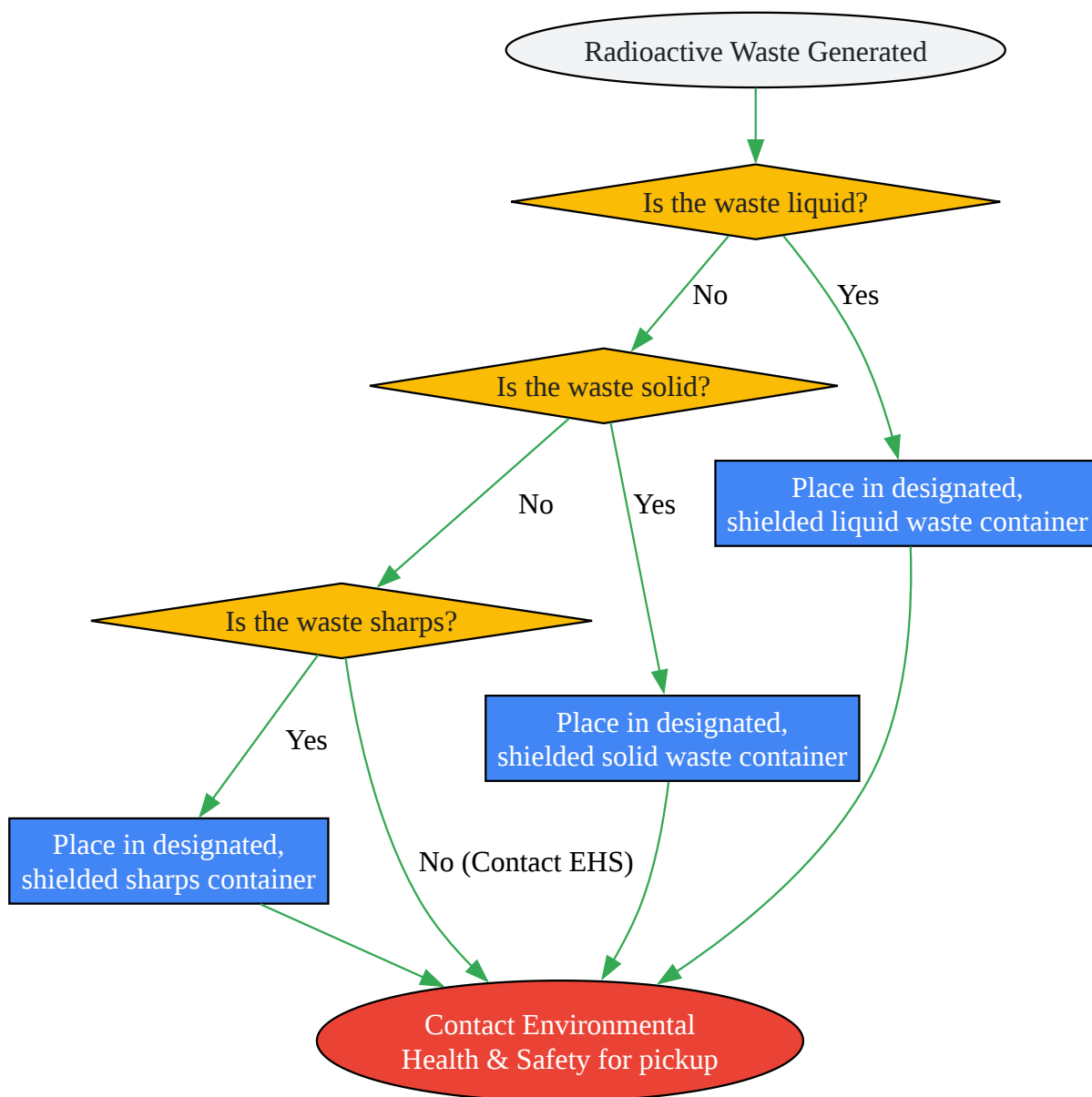
- **Secure Location:** Store Sr-85 in a designated, secure, and shielded location to prevent unauthorized access and to minimize radiation exposure to personnel in adjacent areas.[\[9\]](#)
[\[10\]](#)
- **Labeling:** All containers of Sr-85 must be clearly labeled with the radionuclide, activity, and date. Quantities of 100 μCi or greater require labeling.
- **Inventory:** Maintain an accurate inventory of all radioactive material, including records of receipt, use, transfer, and disposal.[\[5\]](#)

Waste Disposal

Radioactive waste containing Sr-85 is classified as low-level waste (LLW) and requires special handling and disposal procedures.[\[11\]](#)

- **Segregation:** Segregate Sr-85 waste from other radioactive and non-radioactive waste streams.[\[12\]](#) Use separate, clearly labeled containers for solid and liquid waste.
- **Shielding:** Waste containers must be appropriately shielded.[\[5\]](#)
- **Liquid Waste:** Disposal of liquid waste to the sanitary sewer is highly regulated by the NRC (10 CFR 20.2003) and is based on maximum permissible concentrations.[\[13\]](#) All liquid waste must be readily soluble in water.[\[13\]](#)
- **Solid Waste:** Place solid waste, such as contaminated PPE and absorbent paper, into designated, lined, and shielded containers.[\[12\]](#) Do not place liquids in solid waste containers.
[\[12\]](#)
- **Mixed Waste:** Avoid generating mixed waste (combinations of radioactive, chemical, and/or biological waste) whenever possible, as disposal is complex and costly.[\[5\]](#)

The following diagram illustrates the decision-making process for Sr-85 waste disposal.



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Caption: Decision pathway for segregating **Strontium-85** laboratory waste.

Emergency Procedures: Spill Response

Prompt and correct response to a spill is critical to prevent the spread of contamination and minimize exposure.

Minor Spills

A minor spill is typically defined as a small volume of low activity that can be managed by laboratory personnel.

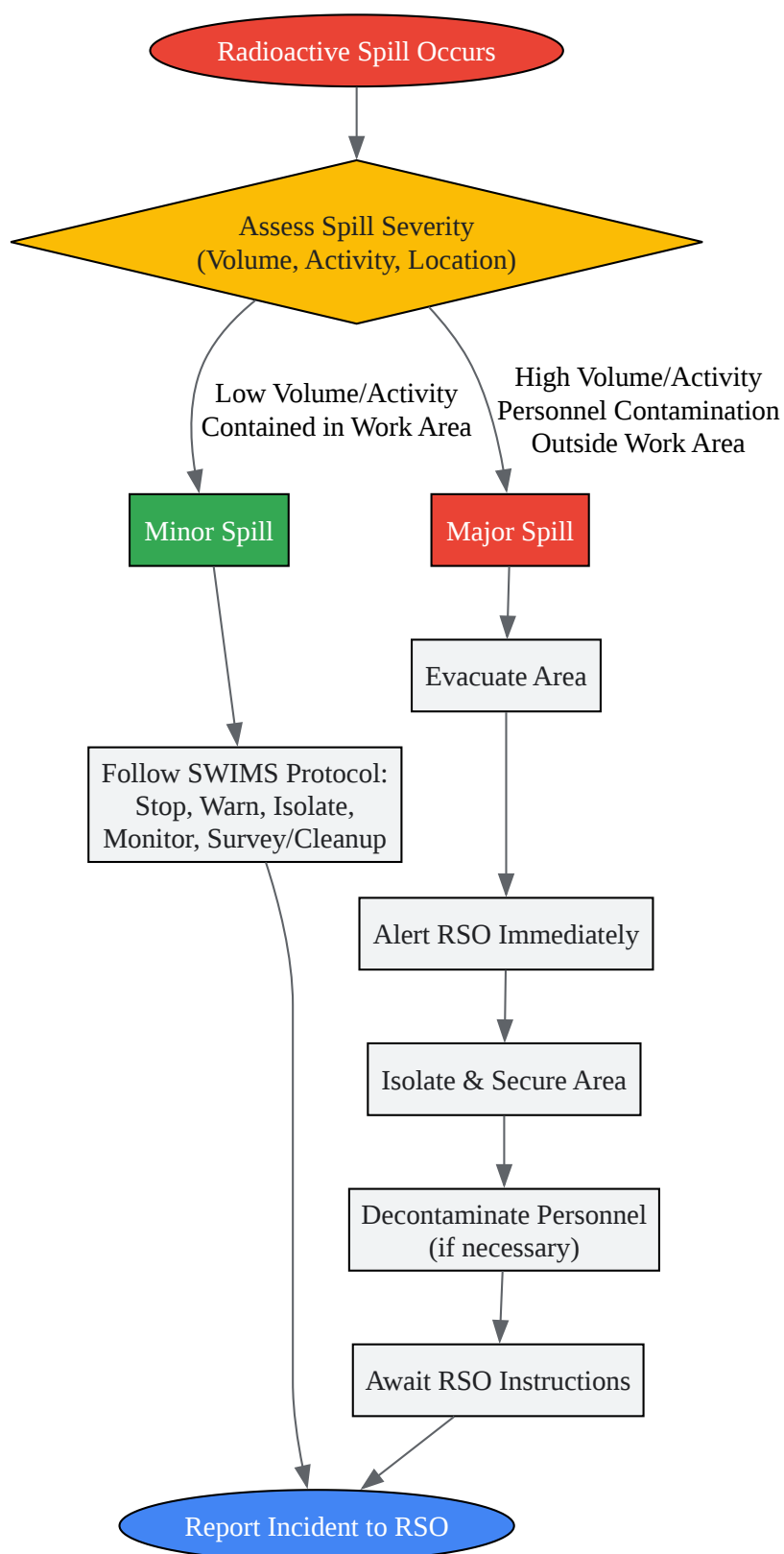
- Stop the Spill: Cover the spill with absorbent paper.[\[14\]](#)
- Warn Others: Alert personnel in the immediate area.[\[14\]](#)[\[15\]](#)
- Isolate the Area: Secure the area to prevent entry.[\[14\]](#)
- Monitor: Check hands, clothing, and shoes for contamination.[\[14\]](#)
- Clean Up: Wearing appropriate PPE, clean the spill from the outer edge toward the center. Place all contaminated materials in a designated radioactive waste container.[\[14\]](#)
- Survey: After cleanup, survey the area to ensure it is free of contamination.[\[14\]](#)
- Report: Report the spill to the Radiation Safety Officer (RSO).[\[16\]](#)

Major Spills

A major spill involves a larger volume or higher activity, or results in personnel contamination. In such cases, the primary responsibility is to alert others and get help.

- Evacuate: Evacuate all non-essential personnel from the area.[\[6\]](#)
- Alert: Notify the RSO and other laboratory personnel immediately.[\[15\]](#)[\[17\]](#)
- Isolate: Secure the area and prevent re-entry.[\[14\]](#)
- Personnel Decontamination: If skin or clothing is contaminated, remove contaminated clothing and wash the affected skin with soap and water.[\[6\]](#)
- Await Assistance: Do not attempt to clean up a major spill without assistance and direction from the RSO.[\[16\]](#)

The following decision tree outlines the appropriate response to a radioactive spill.



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Caption: Emergency response decision tree for a **Strontium-85** spill.

Regulatory Compliance

All work with radioactive materials, including Sr-85, is regulated by national and local authorities. In the United States, the Nuclear Regulatory Commission (NRC) and OSHA provide the primary regulatory framework.^[6]^[18] It is the responsibility of the Principal Investigator and all laboratory personnel to be aware of and comply with all applicable regulations, including those pertaining to:

- Occupational dose limits (10 CFR 20).^[6]
- Labeling of radioactive materials (10 CFR 20, Appendix C).
- Waste disposal (10 CFR 20.2003).^[13]
- Bioassay requirements, which may be necessary for individuals using more than 30 mCi of Sr-85 in a month.^[19]

This guide provides a foundational framework for the safe use of **Strontium-85**. Always consult your institution's Radiation Safety Manual and Radiation Safety Officer for specific procedures and requirements.

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